

Head-to-head studies of commercial hypochlorous acid disinfectants

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Compound of Interest

Compound Name: *Hypochlorous acid*

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A Comparative Guide to Commercial **Hypochlorous Acid** Disinfectants for Researchers and Drug Development Professionals

Introduction

Hypochlorous acid (HOCl) has emerged as a promising disinfectant in various fields, including healthcare and pharmaceuticals, owing to its potent antimicrobial properties and favorable safety profile. As a naturally occurring substance produced by the human immune system, HOCl offers broad-spectrum antimicrobial activity with low potential for inducing microbial resistance. This guide provides a head-to-head comparison of several commercial **hypochlorous acid** disinfectants, focusing on their antimicrobial efficacy, cytotoxicity, and physicochemical properties, supported by experimental data from published studies.

Physicochemical Properties

The physicochemical properties of HOCl solutions, such as pH and oxidation-reduction potential (ORP), are critical determinants of their stability and antimicrobial activity. The efficacy of chlorine-based disinfectants is pH-dependent, with HOCl being the predominant and more microbicidal species at a pH range of 4-6.

Commercial Product	pH	Oxidation-Reduction Potential (mV)
Microdacyn60®	7.0	+850
Granudacyn®	7.0	+850
Veriforte™	5.5	+950
KerraSol™	>10.0	+750
Lavanox®	>10.0	+750
ActiMaris®forte	>10.0	+750

Table 1: Physicochemical properties of selected commercial **hypochlorous acid** solutions. Data extracted from Severing et al., 2019.[1][2][3]

Antimicrobial Efficacy

The antimicrobial efficacy of HOCl solutions is a key performance indicator. The following tables summarize the log10 reduction in bacterial counts for *Staphylococcus aureus* and *Pseudomonas aeruginosa* after exposure to various commercial HOCl products at different concentrations and contact times. A log10 reduction of ≥ 5 is considered effective for a disinfectant.

Staphylococcus aureus

Commercial Product	Concentration	1 minute	5 minutes	15 minutes
Microdacyn60®	Undiluted	<1	1.5	2.5
Granudacyn®	Undiluted	1.5	3	>5
Veriforte™	Undiluted	2	>5	>5
KerraSol™	Undiluted	3	>5	>5
Lavanox®	Undiluted	4	>5	>5
ActiMaris®forte	Undiluted	>5	>5	>5

Table 2: Log10 reduction of *Staphylococcus aureus* by commercial HOCl solutions. Data from Severing et al., 2019.[1][2][3]

Pseudomonas aeruginosa

Commercial Product	Concentration	1 minute	5 minutes	15 minutes
Microdacyn60®	Undiluted	<1	1	2
Granudacyn®	Undiluted	1	2.5	4.5
Veriforte™	Undiluted	1.5	4	>5
KerraSol™	Undiluted	2.5	>5	>5
Lavanox®	Undiluted	3.5	>5	>5
ActiMaris®forte	Undiluted	>5	>5	>5

Table 3: Log10 reduction of *Pseudomonas aeruginosa* by commercial HOCl solutions. Data from Severing et al., 2019.[1][2][3]

A separate study comparing HOCl-based wound cleansers, Vashe® and PhaseOne®, against various bacterial and fungal biofilms demonstrated that both products completely eradicated methicillin-resistant *Staphylococcus aureus* (MRSA) biofilms within 10 minutes at full strength. [4] Against *Pseudomonas aeruginosa*, both Vashe® and PhaseOne® showed significantly more rapid killing compared to mafenide acetate.[4]

Cytotoxicity

While potent antimicrobial activity is desired, low cytotoxicity to human cells is crucial for products intended for use on or near biological tissues. The following tables summarize the cytotoxicity of commercial HOCl solutions on human keratinocytes (HaCaT) and human skin fibroblasts (BJ), with cell viability below 60% considered highly cytotoxic.

Human Keratinocytes (HaCaT)

Commercial Product	Concentration	1 minute (% viability)	5 minutes (% viability)	15 minutes (% viability)
Microdacyn60®	75%	~100%	~100%	~100%
Granudacyn®	75%	~100%	~100%	~100%
Veriforte™	75%	~100%	~100%	~100%
KerraSol™	75%	~100%	~90%	~70%
Lavanox®	75%	~100%	~80%	~60%
ActiMaris®forte	75%	~60%	<40%	<20%

Table 4: Cytotoxicity of commercial HOCl solutions on human keratinocytes (HaCaT). Data from Severing et al., 2019.[1][2][5]

Human Skin Fibroblasts (BJ)

Commercial Product	Concentration	1 minute (% viability)	5 minutes (% viability)	15 minutes (% viability)
Microdacyn60®	75%	~100%	~100%	~100%
Granudacyn®	75%	~100%	~100%	~100%
Veriforte™	75%	~100%	~100%	~100%
KerraSol™	75%	~100%	~70%	~50%
Lavanox®	75%	~100%	~60%	<20%
ActiMaris®forte	75%	<40%	<20%	<10%

Table 5: Cytotoxicity of commercial HOCl solutions on human skin fibroblasts (BJ). Data from Severing et al., 2019.[1][2][5]

Generally, an increase in antimicrobial activity was associated with a decrease in cell viability. [1][2][3] Microdacyn60®, Granudacyn®, and Veriforte™ demonstrated no cytotoxic effects on either cell line within 15 minutes of exposure.[5]

Stability and Shelf-Life

The stability of HOCl solutions is a critical factor for their commercial viability, as they can degrade over time, losing their antimicrobial efficacy.[\[6\]](#) Stability is influenced by factors such as pH, temperature, and exposure to light.[\[6\]](#)[\[7\]](#)

Commercial Product	Unopened Shelf-Life	Shelf-Life After Opening
Microdacyn®	24 months	60 days
Granudacyn®	24 months	60 days

Table 6: Stated shelf-life of selected commercial **hypochlorous acid** solutions.[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)

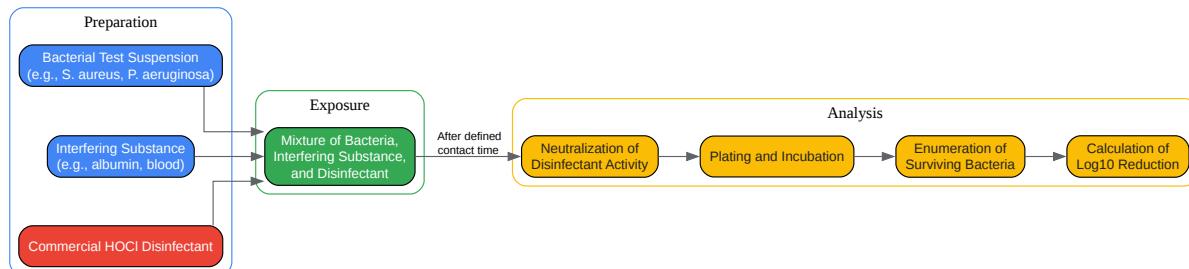
It is important to note that the stability of HOCl solutions can vary significantly between manufacturers due to differences in production methods and formulations.[\[14\]](#)

Experimental Protocols

The data presented in this guide is primarily based on studies adhering to standardized testing protocols.

Antimicrobial Efficacy Testing (DIN EN 13727)

This European standard specifies a quantitative suspension test for the evaluation of bactericidal activity of chemical disinfectants and antiseptics used in the medical area.

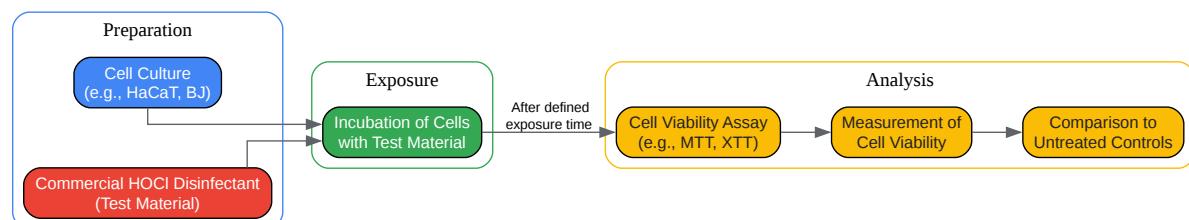


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Workflow for Antimicrobial Efficacy Testing (DIN EN 13727).

In Vitro Cytotoxicity Testing (DIN EN 10993-5)

This international standard specifies test methods to assess the in vitro cytotoxicity of medical devices.



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